

Using 3-Methyl-5-morpholin-4-ylaniline in medicinal chemistry.

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Compound of Interest

Compound Name: 3-Methyl-5-morpholin-4-ylaniline

Cat. No.: B13855009

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Application Note: Optimizing Drug Scaffolds with **3-Methyl-5-morpholin-4-ylaniline**

Executive Summary

3-Methyl-5-morpholin-4-ylaniline (CAS: 1243168-30-2 / Analogous Scaffolds) represents a high-value "privileged structure" in modern drug discovery.^[1] It serves as a critical intermediate for synthesizing Type I and Type II kinase inhibitors (e.g., PI3K, mTOR) and epigenetic modulators (e.g., SETD2 inhibitors).

This scaffold offers a dual advantage:

- The Morpholine Ring: Enhances aqueous solubility and metabolic stability while providing a hydrogen-bond acceptor vector often directed toward the solvent front or specific hinge residues (e.g., Val851 in PI3K α).^[1]
- The Methyl Group: Provides a "Magic Methyl" effect—filling small hydrophobic pockets to boost potency and restricting conformational freedom without significantly increasing lipophilicity (LogP).^[1]

This guide details the synthesis, handling, and application of this aniline in creating urea and amide-linked bioactive libraries.[\[1\]](#)

Chemical Synthesis & Preparation

While often available from building block suppliers, in-house synthesis is frequently required to access multi-gram quantities or to introduce isotopic labels.[\[1\]](#) The most robust route utilizes a Palladium-catalyzed C-N coupling followed by nitro reduction.[\[1\]](#)

Protocol A: Synthesis from 3-Bromo-5-nitrotoluene

This 2-step protocol avoids the harsh conditions of nucleophilic aromatic substitution (S_NAr), which is sluggish on electron-rich or neutral rings.[\[1\]](#)

Step 1: Buchwald-Hartwig Amination[\[1\]](#)

- Reagents: 3-Bromo-5-nitrotoluene (1.0 equiv), Morpholine (1.2 equiv), Pd₂(dba)₃ (2 mol%), BINAP (4 mol%), Cs₂CO₃ (2.0 equiv).[\[1\]](#)
- Solvent: Toluene or 1,4-Dioxane (anhydrous).[\[1\]](#)
- Conditions: 100°C, 12-16 hours, Inert Atmosphere (N₂/Ar).

Step 2: Nitro Reduction

- Reagents: Nitro-intermediate (from Step 1), Iron powder (5.0 equiv), Ammonium Chloride (5.0 equiv).[\[1\]](#)
- Solvent: Ethanol/Water (4:1).[\[1\]](#)
- Conditions: Reflux (80°C), 2-4 hours.

Detailed Workflow Diagram (DOT):



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Caption: Two-step synthetic route for high-purity **3-Methyl-5-morpholin-4-ylaniline** generation.

Medicinal Chemistry Applications

The aniline amine ($-NH_2$) at position 1 is the primary handle for coupling.^[1] The meta-positioning of the morpholine and methyl groups ensures they do not sterically interfere with the coupling reaction, while projecting into distinct sub-pockets in the final protein-ligand complex.^[1]

Application 1: Urea Synthesis (Kinase Inhibitor Motif)

Urea linkages are ubiquitous in kinase inhibitors (e.g., Sorafenib, Lenvatinib) as they form a "donor-acceptor" hydrogen bond pair with the conserved Glu/Asp residues in the kinase hinge region or the DFG-motif.

Protocol: Isocyanate Coupling

- Preparation: Dissolve **3-Methyl-5-morpholin-4-ylaniline** (1.0 equiv) in anhydrous DCM or THF.
- Addition: Add the requisite Isocyanate (1.1 equiv) dropwise at 0°C.
- Base (Optional): If the reaction is sluggish, add DIPEA (1.5 equiv), though neutral conditions are preferred to avoid side reactions.
- Workup: The urea product often precipitates.^[1] Filter and wash with cold ether.^[1] If soluble, concentrate and purify via flash chromatography (MeOH/DCM gradient).^[1]

Application 2: Amide Coupling (Type I Inhibitors)

Used to attach the aniline to a heterocyclic core (e.g., quinazoline, pyrimidine) bearing a carboxylic acid.^[1]

Protocol: HATU-Mediated Coupling

- Activation: To a solution of the Carboxylic Acid scaffold (1.0 equiv) in DMF, add HATU (1.2 equiv) and DIPEA (3.0 equiv). Stir for 15 min.
- Coupling: Add **3-Methyl-5-morpholin-4-ylaniline** (1.0 equiv).
- Reaction: Stir at RT for 4-12 hours. Monitor by LCMS.[\[1\]](#)
- Note: The morpholine nitrogen is tertiary and non-nucleophilic under these conditions, so protection is not required.[\[1\]](#)

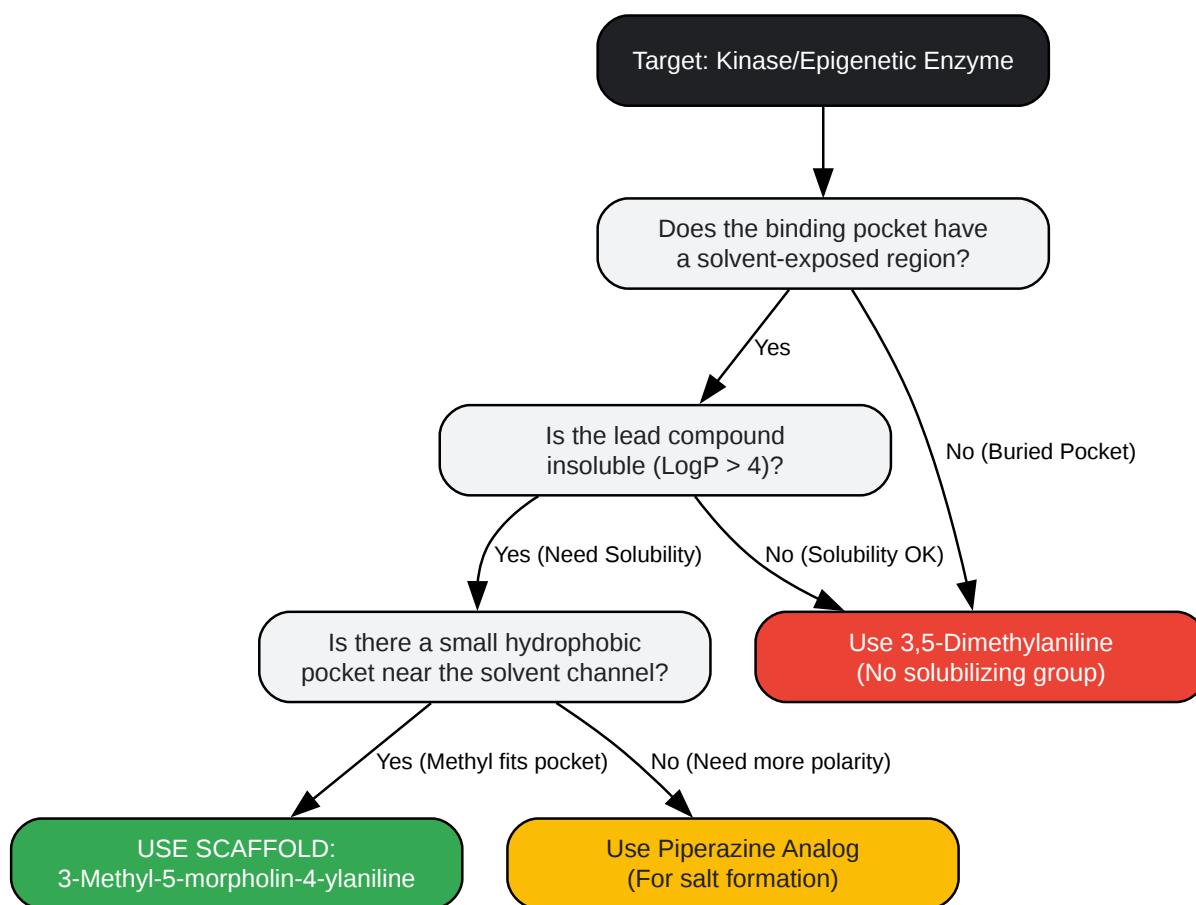
Structural & Physicochemical Data

The following data aids in characterization and property prediction for library design.

Property	Value / Description	Impact on Drug Design
Molecular Weight	~192.26 g/mol	Low MW allows for "Lead-Like" fragment growth. [1]
LogP (Calc)	~1.5 - 1.8	Ideal range for oral bioavailability (Rule of 5). [1]
pKa (Aniline)	~4.0 - 4.5	Low basicity; requires activated electrophiles for coupling. [1]
pKa (Morpholine)	~8.3	Protonated at physiological pH; improves solubility. [1]
H-Bond Donors	2 (Aniline NH ₂)	Critical for amide/urea formation. [1]
H-Bond Acceptors	2 (Morpholine O, N)	Solvent interaction or specific protein binding. [1]

Decision Logic: When to Use This Scaffold

Use the following logic tree to determine if **3-Methyl-5-morpholin-4-ylaniline** is the correct building block for your SAR (Structure-Activity Relationship) campaign.



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Caption: SAR decision logic for selecting the morpholino-aniline scaffold.

References

- National Institutes of Health (NIH). (2010).[1] Bis(morpholino-1,3,5-triazine) derivatives: potent ATP-competitive PI3K/mTOR inhibitors.[1] Journal of Medicinal Chemistry. Retrieved from [\[Link\]](#)
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Sources

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